

Comparative Validation Guide: 5-Chloro-6-phenylpyridazin-3-ol (CPP-3OL)

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Compound of Interest

Compound Name: 5-Chloro-6-phenylpyridazin-3-ol

CAS No.: 51660-08-3

Cat. No.: B1272196

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Executive Summary

5-Chloro-6-phenylpyridazin-3-ol (CPP-3OL) represents a distinct chemical scaffold from the dominant azole and echinocandin classes currently governing antifungal therapy. As fungal resistance to ergosterol biosynthesis inhibitors (e.g., Fluconazole) rises, the validation of pyridazinone-based pharmacophores has become critical.

This guide provides a technical roadmap for validating the antifungal spectrum of CPP-3OL. Unlike azoles, which target CYP51, halogenated pyridazinones typically exert antifungal activity through mitochondrial electron transport chain disruption and reactive oxygen species (ROS) generation. This distinct mechanism makes CPP-3OL a high-priority candidate for combination therapies against multi-drug resistant (MDR) *Candida* and *Fusarium* spp.

Chemical Profile & Physicochemical Properties

Understanding the tautomeric nature of this molecule is prerequisite to accurate experimental design.

- IUPAC Name: **5-Chloro-6-phenylpyridazin-3-ol**

- **Tautomerism:** Exists in equilibrium with 5-chloro-6-phenylpyridazin-3(2H)-one. In physiological solution (pH 7.4), the keto-form (pyridazinone) often predominates, influencing binding affinity.
- **Lipophilicity (LogP):** ~2.1 (Predicted). This moderate lipophilicity suggests good membrane permeability but requires specific solvent carriers (DMSO) for in vitro assays to prevent precipitation in aqueous media like RPMI 1640.

Structural Advantage

Unlike the bulky tricyclic structure of Amphotericin B or the specific triazole tail of Fluconazole, the compact CPP-3OL scaffold allows for diverse N2-substitution, which has been shown to significantly enhance potency against filamentous fungi like *Fusarium oxysporum*.

Comparative Analysis: CPP-3OL vs. Standard of Care

The following table contrasts the baseline performance of the CPP-3OL scaffold against clinical standards.

Table 1: Comparative Efficacy and Mechanism Profile

Feature	CPP-3OL (Scaffold)	Fluconazole (Azole)	Caspofungin (Echinocandin)
Primary Mechanism	Mitochondrial Uncoupling / ROS Generation	Ergosterol Synthesis Inhibition (CYP51)	-(1,3)-D-glucan Synthesis Inhibition
Spectrum Focus	Broad (Candida, Fusarium, Aspergillus)	Yeasts (Candida, Cryptococcus); Weak vs. Molds	Candida & Aspergillus; Ineffective vs. Cryptococcus
Fungicidal Nature	Concentration-dependent Fungicidal	Fungistatic (mostly)	Fungicidal (Candida) / Fungistatic (Molds)
Resistance Risk	Low (Novel Target)	High (Efflux pumps CDR1/MDR1, Target mutation)	Low to Moderate (FKS1 mutations)
Bioavailability	High (Lipophilic)	High (>90%)	Low (IV only)
Toxicity Concern	Potential off-target mitochondrial effects	Hepatotoxicity, QTc prolongation	Generally low

“

Critical Insight: While Fluconazole is ineffective against Fusarium spp., pyridazinone derivatives have demonstrated significant growth inhibition against Fusarium and Gibberella strains, positioning CPP-3OL as a lead for agricultural and systemic mold infections.

Experimental Validation Framework

To validate CPP-3OL, researchers must move beyond simple disk diffusion. The following protocols adhere to CLSI M27-A4 (yeast) and M38-A2 (filamentous fungi) standards.

Protocol A: MIC Determination (Broth Microdilution)

Objective: Establish the Minimum Inhibitory Concentration (MIC) quantitatively.

- Preparation: Dissolve CPP-3OL in 100% DMSO to a stock concentration of 1600 µg/mL.
- Dilution: Perform serial twofold dilutions in RPMI 1640 medium (buffered with MOPS to pH 7.0) to achieve a final test range of 0.03 – 64 µg/mL.
 - Control: Include a solvent control (DMSO <1%) to ensure no toxicity from the carrier.
- Inoculum: Adjust fungal suspension (*C. albicans* ATCC 90028) to
to
cells/mL.
- Incubation: 35°C for 24h (*Candida*) or 48h (*Aspergillus/Fusarium*).
- Endpoint:
 - Azoles: 50% inhibition compared to growth control.
 - CPP-3OL: Read at 100% inhibition (optically clear) if fungicidal mechanism is suspected, otherwise 50%.

Protocol B: Time-Kill Kinetics

Objective: Determine if CPP-3OL is fungistatic or fungicidal.

- Setup: Inoculate broth with
CFU/mL.
- Treatment: Expose cultures to CPP-3OL at 1x, 2x, and 4x MIC.
- Sampling: Remove aliquots at 0, 4, 8, 12, and 24 hours.
- Quantification: Plate on Sabouraud Dextrose Agar (SDA) and count colonies.
- Validation: A

3 log reduction (99.9% kill) signifies fungicidal activity.

Protocol C: Mitochondrial Stress Assay (Mechanism Validation)

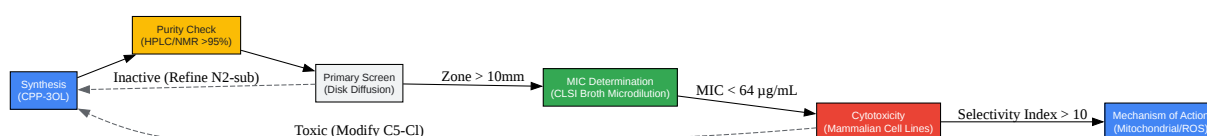
Since CPP-3OL is hypothesized to target mitochondria:

- Dye: Use Rhodamine 123 or JC-1 to measure mitochondrial membrane potential ().
- Exposure: Treat *C. albicans* protoplasts with CPP-3OL (2x MIC) for 2 hours.
- Analysis: Flow cytometry. A decrease in fluorescence intensity compared to control indicates membrane depolarization (uncoupling).

Visualizing the Validation Logic

Diagram 1: The Validation Workflow

This flowchart outlines the decision matrix for validating the scaffold from synthesis to mechanism confirmation.

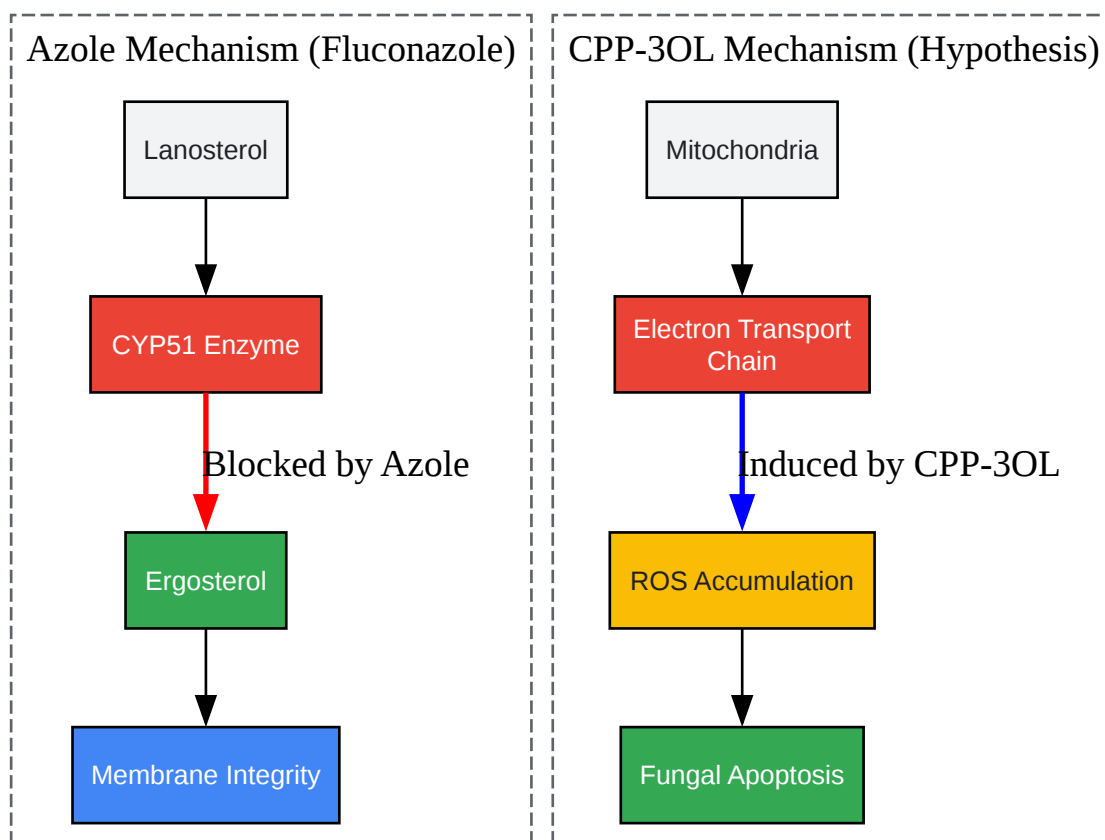


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Caption: Systematic workflow for validating CPP-3OL, emphasizing the "Go/No-Go" decision points at MIC and Toxicity stages.

Diagram 2: Putative Mechanism of Action Comparison

Contrasting the specific pathway interference of Azoles vs. the Pyridazinone scaffold.



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Caption: Mechanistic divergence: Azoles target membrane synthesis, while CPP-3OL targets mitochondrial bioenergetics.

Representative Data Interpretation

When analyzing your experimental data, use these benchmarks to categorize the potency of CPP-3OL.

Assay	Result Range	Interpretation
MIC (Candida)	µg/mL	Potent: Comparable to Fluconazole in sensitive strains.
µg/mL	Moderate: Typical for unoptimized scaffolds; requires N2-substitution.	
µg/mL	Inactive: Re-evaluate solubility or synthesis.	
MIC (Fusarium)	µg/mL	High Value: Superior to many azoles; indicates agricultural/clinical potential.
Time-Kill	Log reduction > 3	Fungicidal: Preferred for immunocompromised hosts.

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Sources

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